

Technical Support Center: DiBAC4(5) Fluorescence Assays

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Compound of Interest

Compound Name: DiBAC4(5)

Cat. No.: B15552958

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This technical support guide is designed for researchers, scientists, and drug development professionals utilizing the potentiometric probe **DiBAC4(5)** to measure changes in plasma membrane potential. Here you will find troubleshooting guidance and frequently asked questions (FAQs) to address common issues, particularly low fluorescence signals, that may arise during your experiments.

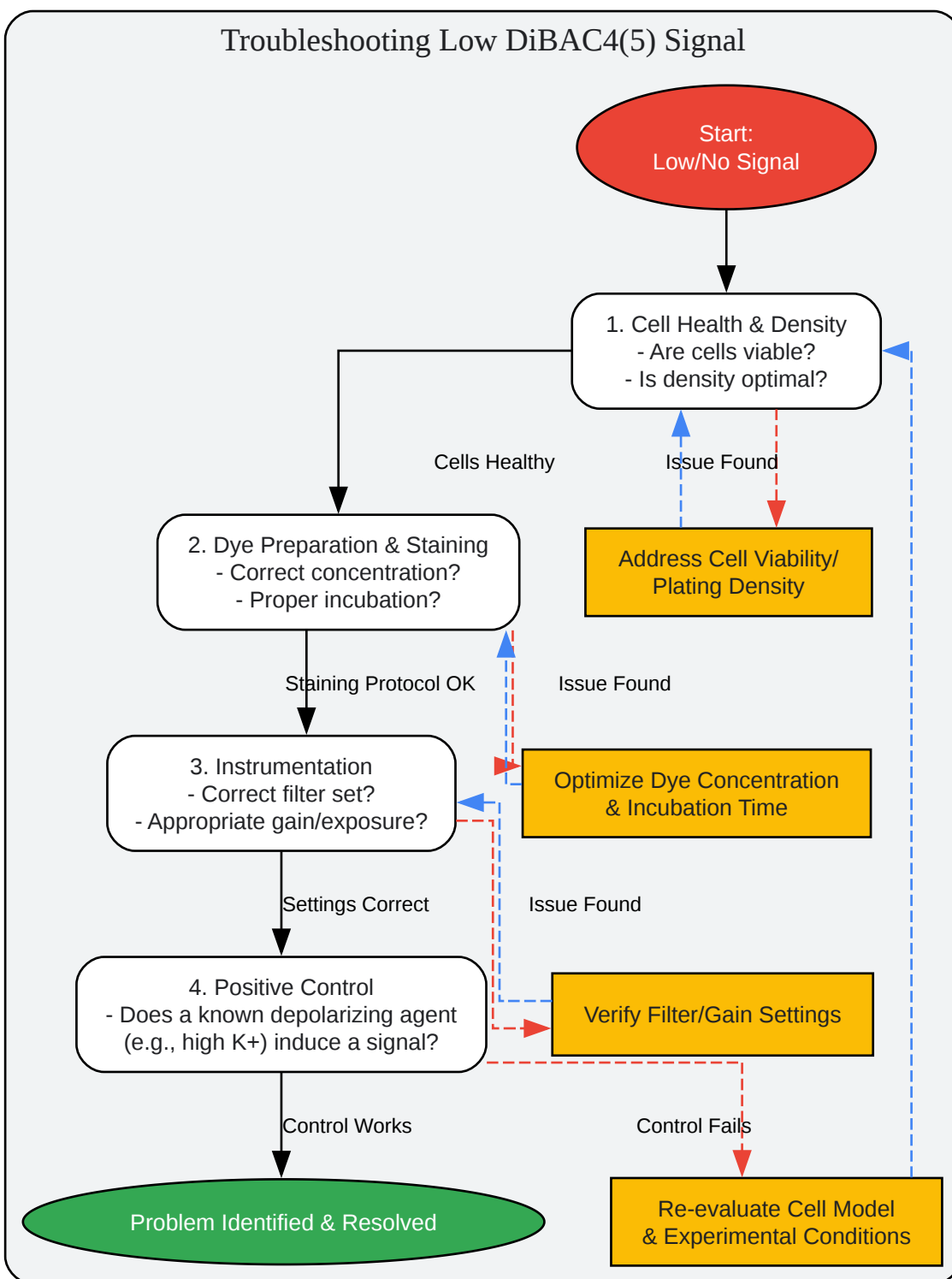
Frequently Asked Questions (FAQs)

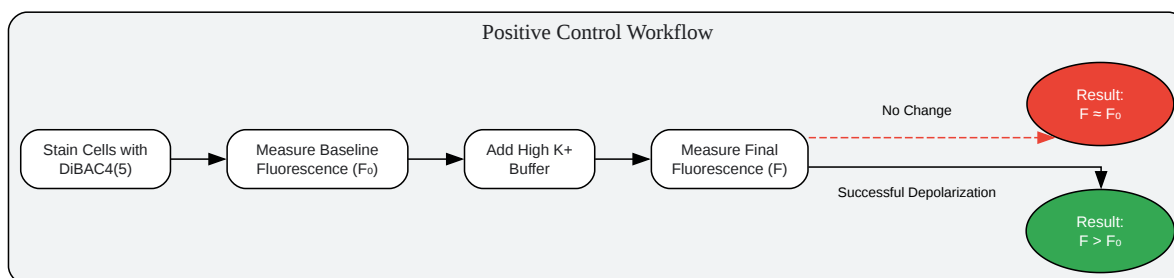
Q1: What is DiBAC4(5) and how does it measure membrane potential?

DiBAC4(5) is a slow-response, lipophilic, anionic oxonol dye used to detect changes in cellular membrane potential.[1][2] In polarized cells, the negatively charged dye is largely excluded due to the negative intracellular environment. However, when a cell's plasma membrane depolarizes (becomes less negative), the anionic dye can enter the cell.[3][4][5] Upon entry, it binds to intracellular proteins and membranes, leading to a significant increase in fluorescence intensity.[3][4] Conversely, hyperpolarization (an increase in the negative charge across the membrane) leads to dye exclusion and a decrease in fluorescence.[3][4]

Q2: I am observing a very low or no fluorescence signal. What are the potential causes?

A low or absent **DiBAC4(5)** signal can stem from several factors throughout the experimental workflow. Below is a logical flow to diagnose the issue:





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References

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